

Comparative study of synthesis routes for functionalized pyrazoles

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Compound of Interest

Compound Name: *1-methyl-3-phenyl-1H-pyrazole-5-carbaldehyde*

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A Comparative Guide to the Synthesis of Functionalized Pyrazoles

For researchers, scientists, and drug development professionals, the pyrazole scaffold is a cornerstone of medicinal chemistry, appearing in numerous FDA-approved drugs. The efficient and versatile synthesis of functionalized pyrazoles is therefore a critical aspect of drug discovery and development. This guide provides an objective comparison of several key synthesis routes to functionalized pyrazoles, supported by experimental data and detailed protocols.

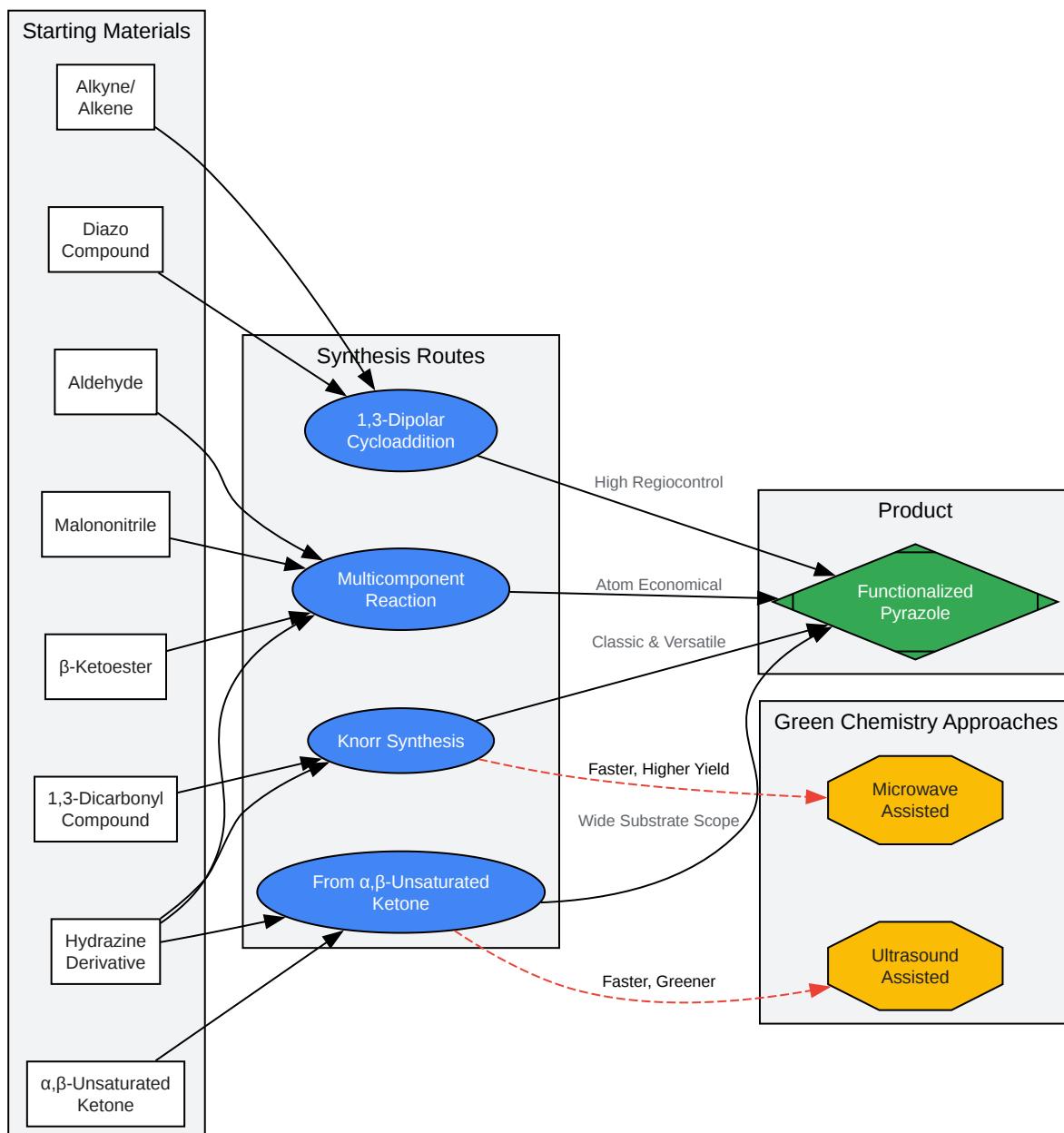
Performance Comparison of Pyrazole Synthesis Routes

The choice of synthetic route to a desired pyrazole derivative depends on several factors, including the availability of starting materials, desired substitution pattern, and the need for "green" and efficient methodologies. The following table summarizes quantitative data for various common and modern pyrazole synthesis methods.

| Synthesis Route | Starting Materials | Catalyst/Conditions | Reaction Time | Yield (%) | Reference(s) |
|--|---|--|------------------|-----------|------------------|
| Knorr Pyrazole Synthesis | 1,3-Dicarbonyl Compound + Hydrazine | Acid catalyst (e.g., Acetic Acid), Reflux in Ethanol | 2 - 4 hours | 72 - 90 | --INVALID-LINK-- |
| Synthesis from α,β -Unsaturated Ketones | α,β -Unsaturated Ketone (Chalcone) + Hydrazine | Acetic Acid, Reflux | 6 - 8 hours | ~70-85 | --INVALID-LINK-- |
| 1,3-Dipolar Cycloaddition | Aldehyde + Tosylhydrazine + Alkyne | Base (e.g., K ₂ CO ₃), Heat | 12 - 24 hours | 60 - 95 | --INVALID-LINK-- |
| Multicomponent Synthesis | Aldehyde + Malononitrile + Hydrazine + β -Ketoester | Organocatalyst (e.g., Piperidine) in Ethanol, Reflux | 20 min - 2 hours | 85 - 95 | --INVALID-LINK-- |
| Microwave-Assisted Knorr Synthesis | 1,3-Dicarbonyl Compound + Hydrazine | Acetic Acid, Microwave Irradiation (50 W) | 5 minutes | 91 - 98 | --INVALID-LINK-- |
| Ultrasound-Assisted Synthesis | α,β -Unsaturated Ketone (Chalcone) + Hydrazine | Acetic Acid, Ultrasound Irradiation | 15 - 45 minutes | 80 - 95 | --INVALID-LINK-- |

Logical Workflow for Pyrazole Synthesis

The following diagram illustrates the relationships between the different starting materials and the resulting pyrazole core structure for the discussed synthetic methodologies.

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